

Application Notes and Protocols: Synthesis of Strontium Salts from Strontium Dihydroxide

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Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

CAS No.: 1311-10-0

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Abstract

This comprehensive guide details the principles and protocols for the laboratory-scale synthesis of various strontium salts utilizing strontium dihydroxide as the primary precursor. Strontium dihydroxide, a strong base, serves as a versatile and efficient starting material for producing high-purity strontium salts through neutralization reactions with corresponding acids. [1] This document provides detailed, step-by-step methodologies for the preparation of strontium chloride (SrCl_2), strontium nitrate ($\text{Sr}(\text{NO}_3)_2$), and strontium carbonate (SrCO_3). It encompasses critical aspects of reaction stoichiometry, safety precautions, experimental procedures, purification techniques, and analytical characterization. The protocols are designed for researchers, scientists, and professionals in drug development and fine chemical synthesis, offering a robust framework for reproducible and scalable preparations.

Introduction: The Versatility of Strontium Dihydroxide in Salt Synthesis

Strontium dihydroxide ($\text{Sr}(\text{OH})_2$) is a foundational material in the synthesis of a wide array of high-quality strontium salts.[1] Its character as a strong base facilitates controlled and

predictable neutralization reactions with various acids, yielding the corresponding strontium salt and water.[1][2] This reactivity makes it an ideal and often preferred starting point for creating strontium compounds for diverse applications, ranging from pyrotechnics and specialized ceramics to pharmaceutical intermediates.[1][3]

The choice of strontium dihydroxide as a precursor is underpinned by several key advantages:

- **High Reactivity:** As a strong alkali, it readily reacts with a broad spectrum of inorganic and organic acids.[2][4]
- **Purity:** The synthesis pathway often allows for the production of high-purity salts, as the primary byproduct of the neutralization reaction is water, which is easily removed.
- **Versatility:** It can be used to synthesize a multitude of strontium salts, simply by selecting the appropriate acid.[5]

This guide will focus on the practical application of these principles, providing detailed protocols for the synthesis of three common and important strontium salts.

Critical Safety Considerations

Working with strontium dihydroxide and strong acids necessitates strict adherence to safety protocols to mitigate risks of chemical burns and other injuries.

Hazard Analysis:

Chemical	Hazard Classification	Key Precautionary Statements
Strontium Dihydroxide (Sr(OH) ₂) Octahydrate	Skin Corrosion/Irritation (Category 1), Serious Eye Damage (Category 1)	Causes severe skin burns and eye damage.[4][6] Do not breathe dust.[4][6] Wear protective gloves, clothing, and eye/face protection.[4][6]
Hydrochloric Acid (HCl)	Skin Corrosion/Irritation, Serious Eye Damage, Specific Target Organ Toxicity (Single Exposure)	Causes severe skin burns and eye damage. May cause respiratory irritation. Use in a well-ventilated area.
Nitric Acid (HNO ₃)	Oxidizing Liquid, Skin Corrosion/Irritation, Serious Eye Damage	Strong oxidizer. Causes severe skin burns and eye damage. Wear appropriate personal protective equipment.
Carbon Dioxide (CO ₂) (gas/solid)	Gas under pressure (compressed gas), Simple Asphyxiant	May displace oxygen and cause rapid suffocation. Use with adequate ventilation. Handle solid CO ₂ (dry ice) with cryogenic gloves.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are mandatory. A face shield is recommended when handling larger quantities of corrosive materials.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat is required. For larger scale reactions, a chemical-resistant apron is advisable.
- Respiratory Protection: Work in a well-ventilated fume hood to avoid inhaling dust from strontium dihydroxide or fumes from acids.[7]

Emergency Procedures:

- Skin Contact: Immediately remove all contaminated clothing.[6][7] Rinse skin with copious amounts of water for at least 15 minutes.[6][7] Seek immediate medical attention for severe burns.[4][7]
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open.[4][6][7] Remove contact lenses if present and easy to do.[4][6] Continue rinsing and seek immediate medical attention.[4][7]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][6][7]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[6][7] Call a poison center or doctor immediately.[4][7]

General Reaction Principle: Acid-Base Neutralization

The synthesis of strontium salts from strontium dihydroxide is a classic acid-base neutralization reaction. The hydroxide ions (OH^-) from $\text{Sr}(\text{OH})_2$ react with the hydrogen ions (H^+) from the acid to form water. The strontium cation (Sr^{2+}) and the acid's anion then combine to form the strontium salt.

General Equation: $\text{Sr}(\text{OH})_2 (\text{aq}) + 2 \text{HA} (\text{aq}) \rightarrow \text{SrA}_2 (\text{aq}) + 2 \text{H}_2\text{O} (\text{l})$ (Where HA represents a monoprotic acid)

Experimental Protocols

The following sections provide detailed, step-by-step procedures for the synthesis of strontium chloride, strontium nitrate, and strontium carbonate.

4.1. Protocol 1: Synthesis of Strontium Chloride (SrCl_2)

Strontium chloride is prepared by the reaction of strontium dihydroxide with hydrochloric acid.[8][9][10][11] The resulting product is typically the hexahydrate form ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$) upon crystallization from an aqueous solution.[8][9]

Reaction: $\text{Sr}(\text{OH})_2 + 2 \text{HCl} \rightarrow \text{SrCl}_2 + 2 \text{H}_2\text{O}$ [8][9][10]

Materials and Equipment:

- **Strontium dihydroxide octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Concentrated Hydrochloric Acid (HCl , ~37%)
- Deionized water
- pH indicator paper or pH meter
- Glass beaker and magnetic stirrer
- Heating plate
- Crystallizing dish
- Buchner funnel and filter paper
- Vacuum flask

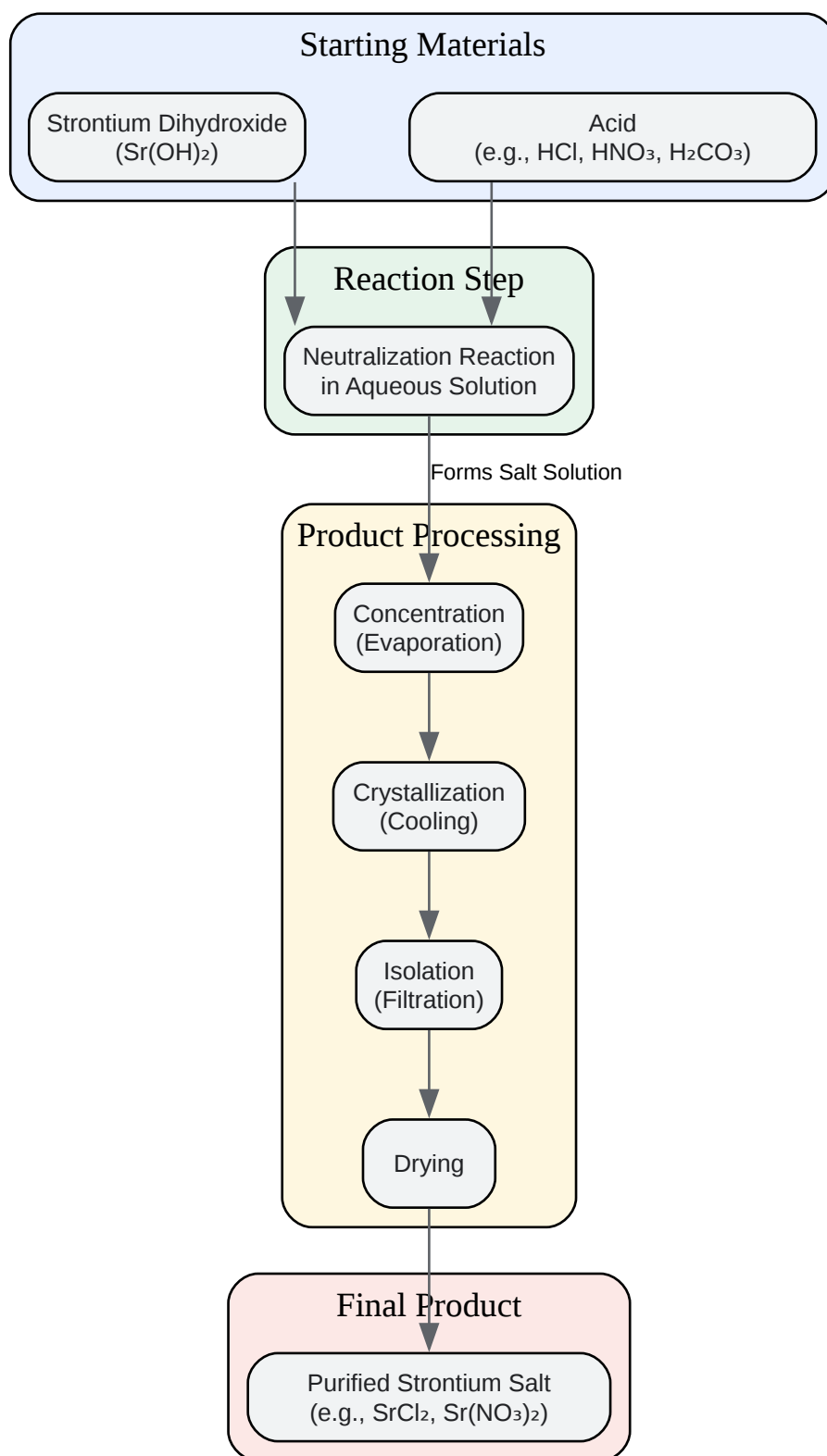
Step-by-Step Procedure:

- **Dissolution:** In a fume hood, dissolve a known quantity of **strontium dihydroxide octahydrate** in a minimal amount of deionized water in a beaker with stirring. Gentle heating can aid dissolution.
- **Neutralization:** While stirring, slowly and carefully add hydrochloric acid dropwise to the strontium dihydroxide solution. This reaction is exothermic and will generate heat.
- **pH Monitoring:** Periodically check the pH of the solution. Continue adding acid until the solution is neutral ($\text{pH} \approx 7$). Avoid making the solution overly acidic.
- **Concentration:** Gently heat the resulting strontium chloride solution to evaporate some of the water and concentrate the solution. Do not boil to dryness.
- **Crystallization:** Allow the concentrated solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization of strontium chloride hexahydrate.
- **Isolation and Washing:** Collect the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of ice-cold deionized water to remove any soluble

impurities.

- Drying: Dry the crystals in a desiccator or a low-temperature oven. Full dehydration to anhydrous SrCl_2 occurs at 320°C .[\[8\]](#)[\[9\]](#)

Workflow Diagram for Strontium Salt Synthesis:



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Caption: General workflow for strontium salt synthesis.

4.2. Protocol 2: Synthesis of Strontium Nitrate ($\text{Sr}(\text{NO}_3)_2$)

Strontium nitrate is synthesized through the neutralization of strontium dihydroxide with nitric acid.^[2] It is a crucial component in pyrotechnics for producing a vibrant red color.^[3]

Reaction: $\text{Sr}(\text{OH})_2 + 2 \text{HNO}_3 \rightarrow \text{Sr}(\text{NO}_3)_2 + 2 \text{H}_2\text{O}$ ^[2]

Materials and Equipment:

- **Strontium dihydroxide octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Concentrated Nitric Acid (HNO_3 , ~70%)
- Deionized water
- pH indicator paper or pH meter
- Standard laboratory glassware and magnetic stirrer

Step-by-Step Procedure:

- **Preparation:** In a fume hood, prepare a slurry or solution of strontium dihydroxide in a beaker with deionized water.
- **Acid Addition:** With constant stirring, very slowly add nitric acid to the strontium dihydroxide slurry. The reaction is vigorous and exothermic. Maintain a slow addition rate to control the temperature.
- **Neutralization:** Continue adding nitric acid until all the solid strontium dihydroxide has dissolved and the solution reaches a neutral pH ($\text{pH} \approx 7$).
- **Purification (Optional):** If impurities are suspected (e.g., from technical grade starting materials), the solution can be treated with a small amount of an alkaline metal hydroxide to precipitate heavy metal hydroxides, followed by filtration.^{[12][13][14]}
- **Crystallization:** Concentrate the strontium nitrate solution by gentle heating.^[14] Then, allow it to cool to induce crystallization.

- Isolation and Drying: Collect the strontium nitrate crystals by vacuum filtration, wash with a minimal amount of cold deionized water, and dry thoroughly.

4.3. Protocol 3: Synthesis of Strontium Carbonate (SrCO_3)

Strontium carbonate can be prepared by reacting an aqueous solution of strontium dihydroxide with carbon dioxide.[15] This method takes advantage of the low solubility of strontium carbonate in water, causing it to precipitate from the solution.



Materials and Equipment:

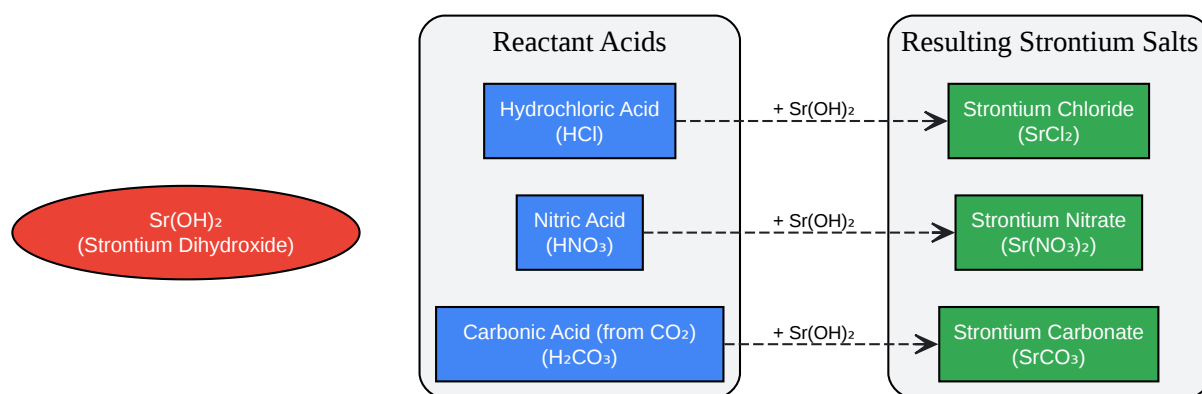
- **Strontium dihydroxide octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Source of Carbon Dioxide (e.g., CO_2 gas cylinder or dry ice)
- Deionized water
- Gas dispersion tube (fritted glass bubbler)
- Beaker and magnetic stirrer
- Filtration apparatus

Step-by-Step Procedure:

- **Solution Preparation:** Prepare a saturated solution of strontium dihydroxide in deionized water. Strontium dihydroxide has limited solubility in cold water, which increases significantly in hot water.[5] Heating the water can allow more $\text{Sr}(\text{OH})_2$ to dissolve.
- **Carbonation:** While stirring the solution, bubble carbon dioxide gas through it using a gas dispersion tube. Alternatively, small pieces of dry ice can be carefully added to the solution.
- **Precipitation:** As carbon dioxide reacts with the dissolved strontium dihydroxide, a fine white precipitate of strontium carbonate will form.
- **Completion:** Continue adding carbon dioxide until no further precipitation is observed.

- Isolation: Collect the strontium carbonate precipitate by vacuum filtration.
- Washing and Drying: Wash the precipitate thoroughly with deionized water to remove any unreacted strontium dihydroxide or other soluble impurities. Dry the product in an oven.

Logical Relationship of Synthesis Pathways:



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Caption: Reactant-product relationships in synthesis.

Product Characterization

After synthesis, it is essential to verify the identity and purity of the prepared strontium salts. Several analytical techniques can be employed.

Analytical Method	Purpose	Expected Outcome
Flame Test	Qualitative identification of strontium.	A characteristic bright red or crimson color confirms the presence of strontium ions.[9]
Anion Analysis	Confirmation of the salt's anion (e.g., Cl^- , NO_3^- , CO_3^{2-}).	Specific qualitative tests, such as the silver nitrate test for chloride, can be performed. [16]
Melting Point Determination	Assessment of purity.	A sharp melting point close to the literature value indicates high purity. A broad melting range suggests the presence of impurities.
Spectroscopy (e.g., ICP-MS)	Quantitative analysis of elemental composition and trace impurities.	Determines the precise strontium content and identifies any metallic impurities.[17]

Conclusion

The use of strontium dihydroxide as a precursor offers a straightforward and efficient route for the synthesis of various strontium salts. The acid-base neutralization reactions are generally high-yielding and produce water as the primary byproduct, simplifying purification. By following the detailed protocols and adhering to the stringent safety precautions outlined in this guide, researchers can reliably prepare high-purity strontium chloride, nitrate, and carbonate for a wide range of scientific and industrial applications.

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